

2,3,5,6-Tetramethylphenylboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,5,6-Tetramethylphenylboronic acid

Cat. No.: B174939

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An In-depth Technical Guide on 2,3,5,6-Tetramethylphenylboronic Acid

This guide provides core technical information on **2,3,5,6-tetramethylphenylboronic acid**, a compound relevant to researchers, scientists, and professionals in drug development.

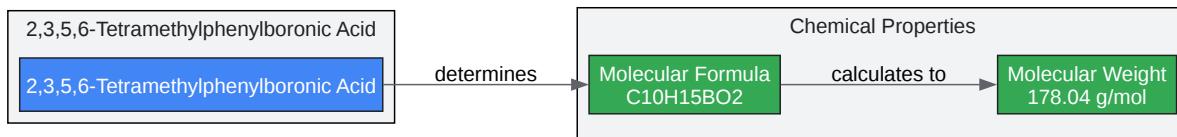
Core Chemical Properties

2,3,5,6-Tetramethylphenylboronic acid, also known as durylboronic acid, is an organoboron compound. The key quantitative data for this molecule are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ BO ₂ [1] [2] [3] [4]
Linear Formula	C ₆ H(CH ₃) ₄ B(OH) ₂ [5]
Molecular Weight	178.04 g/mol [1] [2] [3] [4] [5]
Exact Mass	178.1165099 [1]
CAS Number	197223-36-2 [1] [2] [5]

Logical Relationship of Chemical Information

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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Chemical Identity and Properties Relationship

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References

- 1. echemi.com [echemi.com]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. 197223-36-2|(2,3,5,6-Tetramethylphenyl)boronic acid|BLD Pharm [bldpharm.com]
- 5. 2,3,5,6-四甲基苯基硼酸 | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [2,3,5,6-Tetramethylphenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b174939#2-3-5-6-tetramethylphenylboronic-acid-molecular-weight-and-formula>

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